

Potency Comparison of Iridoids in YPL-001

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Compound Focus: Verproside

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The following table compares the anti-inflammatory efficacy of the six iridoids in YPL-001, based on their ability to suppress TNF-induced MUC5AC secretion in NCI-H292 human lung epithelial cells [1].

Iridoid Name	Common Name in Study	Inhibitory Effect on MUC5AC	IC ₅₀ (μM)
Verproside	Iridoid 2	Most potent	7.1 [1]
Piscroside C	Iridoid 1	Prominent	9.9 [1]
Picroside II	Iridoid 4	Prominent	11.5 [1]
Catalposide	Iridoid 6	Moderate	Not specified (weaker than Iridoids 1, 2, 4) [1]
Isovanillyl catalpol	Iridoid 3	Weaker	Not specified [1]
6-O-veratroyl catalpol	Iridoid 5	Weaker	Not specified [1]

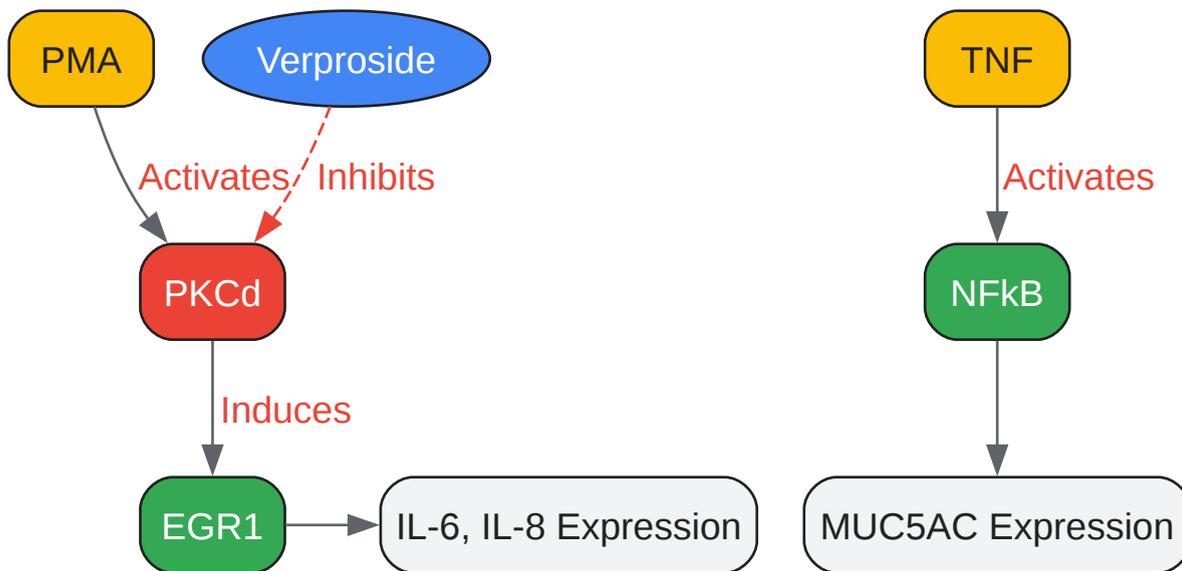
Detailed Experimental Protocols

The key findings on **verproside**'s activity are based on standardized cell-based and animal model experiments.

- **Cell Line and Stimulation:** Use **NCI-H292** human lung goblet-like epithelial cells. Grow cells in standard culture conditions and stimulate with **TNF (e.g., 10 ng/mL)** or **PMA (e.g., 10-100 nM)** to induce an inflammatory response [1].
- **Compound Treatment:** Pre-treat cells with **verproside** or other iridoids (e.g., at concentrations ranging from 1 to 30 μ M) for a specified period (e.g., 1-2 hours) before adding the stimulant [1].
- **Measurement of Inflammatory Markers:**
 - **MUC5AC Secretion:** Quantify using **Enzyme-Linked Immunosorbent Assay (ELISA)** on cell culture supernatants [1].
 - **Gene Expression:** Analyze mRNA levels of *IL-6*, *IL-8*, and *MUC5AC* via **quantitative Real-Time PCR (qPCR)** [1].
 - **NF- κ B Activity:** Transfect cells with an **NF- κ B promoter-driven luciferase reporter plasmid** and measure activity using a luciferase assay system [1].
- **Protein Signaling Analysis:** Use **western blotting** to assess protein phosphorylation (e.g., PKC δ) and total protein levels in cell lysates [1].
- **In Vivo Validation:**
 - **COPD Mouse Model:** Induce COPD-like inflammation (e.g., using cigarette smoke extract or elastase).
 - **Dosing:** Administer **verproside** intraperitoneally or orally.
 - **Outcome Measures:** Analyze lung tissue for inflammatory cell infiltration, mucus overproduction (histology), and markers of PKC δ activation [1].

Mechanism of Action: Inhibiting PKC δ Signaling

Verproside exerts its potent anti-inflammatory effects by specifically targeting the PKC δ enzyme, which disrupts two key pro-inflammatory pathways in airway inflammation. The following diagram illustrates this mechanism.



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As the diagram shows, **verproside**'s specific inhibition of PKC δ phosphorylation is the crucial step that leads to reduced expression of key inflammatory mediators [1]. This mechanism has been confirmed in a COPD mouse model, where **verproside** treatment effectively reduced lung inflammation and mucus overproduction [1].

Metabolism and Pharmacokinetics

For drug development, understanding metabolism is critical. **Verproside** undergoes extensive first-pass metabolism, leading to low oral bioavailability [2] [3].

Aspect	Details
Major Metabolic Reactions	Glucuronidation, Sulfation, O-methylation [2].
Key Metabolites	Verproside glucuronides (M1, M2), Verproside sulfate (M3), Picoside II (M4, O-methylated), Isovanilloylcatalpol (M5, O-methylated) [2].
Primary Enzymes	UGT1A1 , UGT1A9 (glucuronidation), SULT1A1 (sulfation) [2] [4].
Oral Bioavailability	Very low (< 0.5% in rats) [3].

Aspect	Details
Systemic Clearance	High (indicating extensive metabolism) [3].

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